

L-Hydroxyproline-d4: A Technical Guide to its Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Hydroxyproline-d4*

Cat. No.: *B15560894*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **L-Hydroxyproline-d4**. This deuterated analog of L-Hydroxyproline serves as a crucial internal standard in quantitative analytical methods, such as mass spectrometry and NMR, for the accurate measurement of its non-deuterated counterpart in various biological matrices. Understanding the quality parameters outlined in a CoA is paramount for ensuring the reliability and reproducibility of experimental results.

Physicochemical and General Information

A Certificate of Analysis for **L-Hydroxyproline-d4** will typically begin with fundamental details about the compound and the specific lot being certified.

Parameter	Specification
Product Name	L-Hydroxyproline-d4
Synonyms	(2S,4R)-4-Hydroxypyrrolidine-2-carboxylic acid-d4
Molecular Formula	C ₅ H ₅ D ₄ NO ₃
Molecular Weight	135.15 g/mol [1]
CAS Number	2734920-51-3[1]
Unlabeled CAS	51-35-4[1]
Appearance	White to off-white solid[1]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month. [2]

Quality Control Specifications and Analytical Data

The core of the CoA provides quantitative data from various analytical tests performed to ensure the quality and purity of the **L-Hydroxyproline-d4** lot. The following table summarizes typical tests, specifications, and representative results. Please note that as a specific Certificate of Analysis for **L-Hydroxyproline-d4** was not publicly available, the specifications for Purity (Titration), Specific Rotation, Loss on Drying, and Sulfated Ash are based on typical values for the non-deuterated L-Hydroxyproline and are provided for illustrative purposes.

Analytical Test	Specification	Method
Purity (Titration, as is)	≥99.0%	Perchloric Acid Titration
Purity (HPLC)	≥98%	High-Performance Liquid Chromatography
Isotopic Enrichment	≥99 atom % D	Mass Spectrometry or NMR
Specific Rotation ($[\alpha]^{20}_D$)	$-76.0 \pm 1.5^\circ$ (c=5 in H ₂ O)	Polarimetry
Loss on Drying	≤0.1%	Gravimetric (Drying under vacuum)
Sulfated Ash	≤0.1%	Gravimetric (Ignition with H ₂ SO ₄)
Identity	Conforms to structure	¹ H-NMR, ¹³ C-NMR, Mass Spectrometry
Residual Solvents	Conforms to ICH Q3C	Headspace GC-MS
Elemental Impurities	Conforms to ICH Q3D	Inductively Coupled Plasma (ICP-MS)

Experimental Protocols

Detailed methodologies are crucial for the interpretation of the CoA data and for the replication or adaptation of quality control measures.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

The purity of **L-Hydroxyproline-d4** is often assessed using a reversed-phase HPLC method.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV absorbance at a low wavelength, such as 210 nm.
- Sample Preparation: A known concentration of **L-Hydroxyproline-d4** is dissolved in the mobile phase or water.
- Quantification: The peak area of **L-Hydroxyproline-d4** is compared to that of a certified reference standard to determine purity.

Isotopic Enrichment Analysis by Mass Spectrometry

Mass spectrometry is the definitive technique for determining the isotopic enrichment of deuterated compounds.

- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, coupled to a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Sample Introduction: The sample is introduced via direct infusion or through an LC system.
- Data Acquisition: The mass spectrum is acquired in full scan mode to observe the mass-to-charge ratio (m/z) of the molecular ions.
- Analysis: The relative intensities of the ion corresponding to **L-Hydroxyproline-d4** (e.g., $[M+H]^+$ at m/z 136.09) and the unlabeled L-Hydroxyproline ($[M+H]^+$ at m/z 132.07) are measured. The isotopic enrichment is calculated from the ratio of these intensities.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

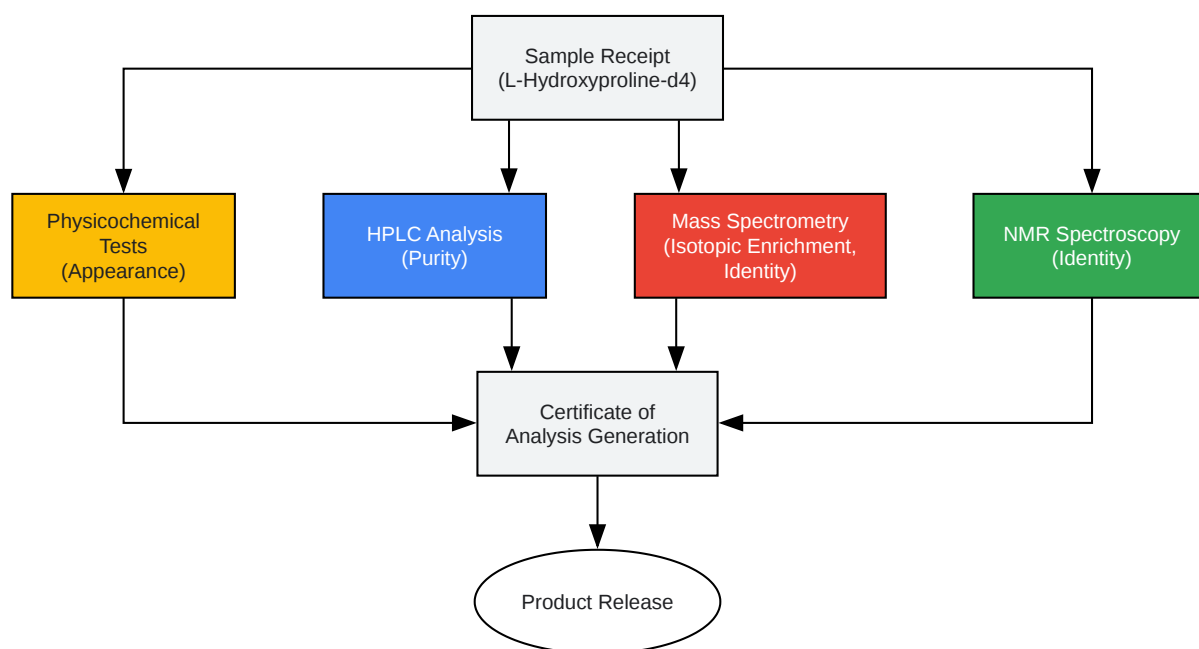
NMR spectroscopy is used to confirm the chemical structure and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as deuterium oxide (D_2O).

- ^1H -NMR: The proton NMR spectrum is acquired. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms the labeling.
- ^{13}C -NMR: The carbon-13 NMR spectrum can also be used to confirm the overall carbon skeleton of the molecule.

Visualizing Experimental Workflows and Pathways

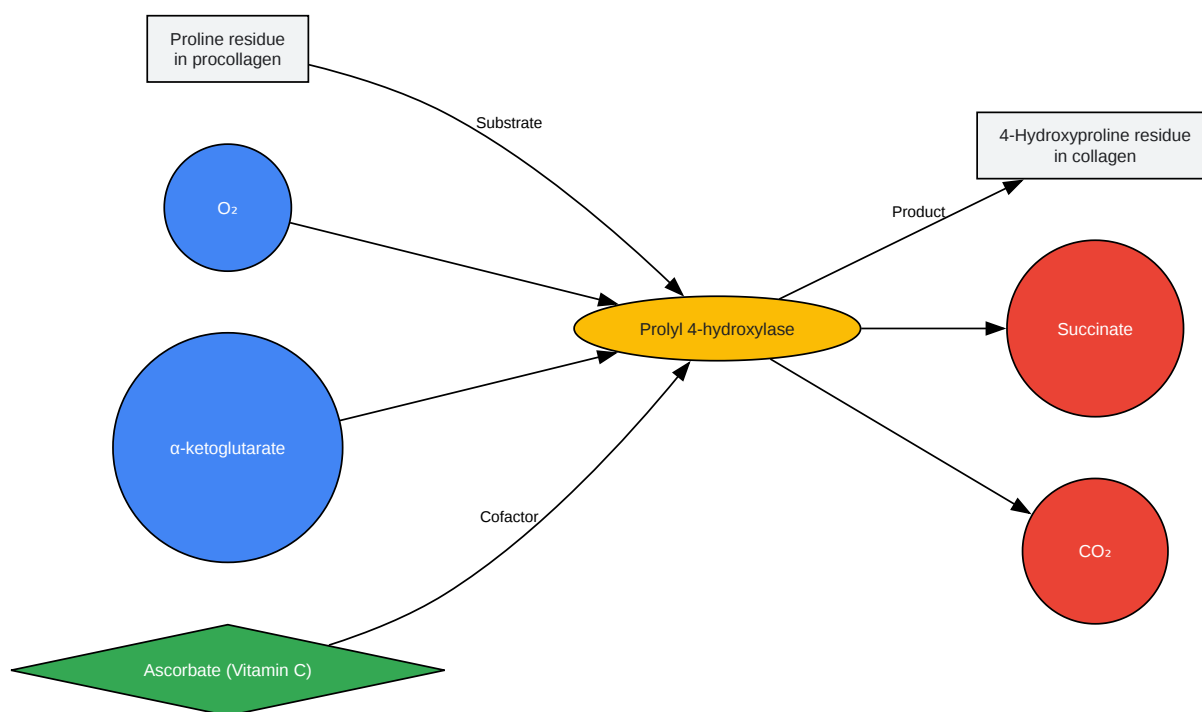
Diagrams are essential for clearly representing complex processes and relationships.



[Click to download full resolution via product page](#)

Figure 1: A typical quality control workflow for the release of a batch of **L-Hydroxyproline-d4**.

L-Hydroxyproline is a key component of collagen, and its formation is a critical post-translational modification.



[Click to download full resolution via product page](#)

Figure 2: The enzymatic pathway for the synthesis of 4-Hydroxyproline from proline residues.

This guide serves as a comprehensive resource for understanding the critical quality attributes of **L-Hydroxyproline-d4** as detailed in a Certificate of Analysis. For specific lot data, always refer to the CoA provided by the manufacturer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. abmole.com](https://www.abmole.com) [[abmole.com](https://www.abmole.com)]
- To cite this document: BenchChem. [L-Hydroxyproline-d4: A Technical Guide to its Certificate of Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560894/docs#l-hydroxyproline-d4-a-technical-guide-to-its-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

